

Application Notes and Protocols: Coupling Reactions of 4-Bromomethylbenzenesulfonamide with Nucleophiles

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Compound of Interest

Compound Name: 4-Bromomethylbenzenesulfonamide

Cat. No.: B1282379

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Introduction

4-Bromomethylbenzenesulfonamide is a versatile bifunctional reagent of significant interest in medicinal chemistry and drug development. Its structure incorporates a primary sulfonamide group, a common pharmacophore in various therapeutic agents such as carbonic anhydrase inhibitors, and a reactive benzylic bromide.^[1] This benzylic bromide is susceptible to nucleophilic substitution, providing a convenient handle for the introduction of diverse functionalities and the synthesis of a wide array of derivatives.^[1] These derivatives are valuable as building blocks for more complex molecules, including potential inhibitors of targets like chemokine receptor type 4 (CXCR4), which is implicated in cancer progression.^{[1][2]}

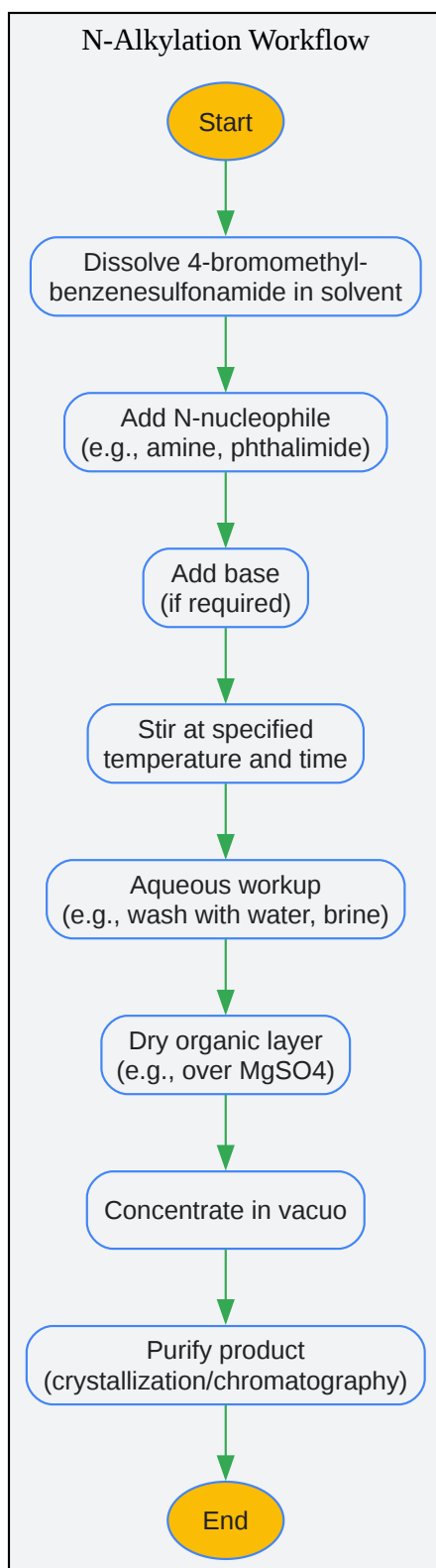
This document provides detailed application notes and experimental protocols for the coupling of **4-bromomethylbenzenesulfonamide** with various classes of nucleophiles, including nitrogen, sulfur, oxygen, and carbon nucleophiles.

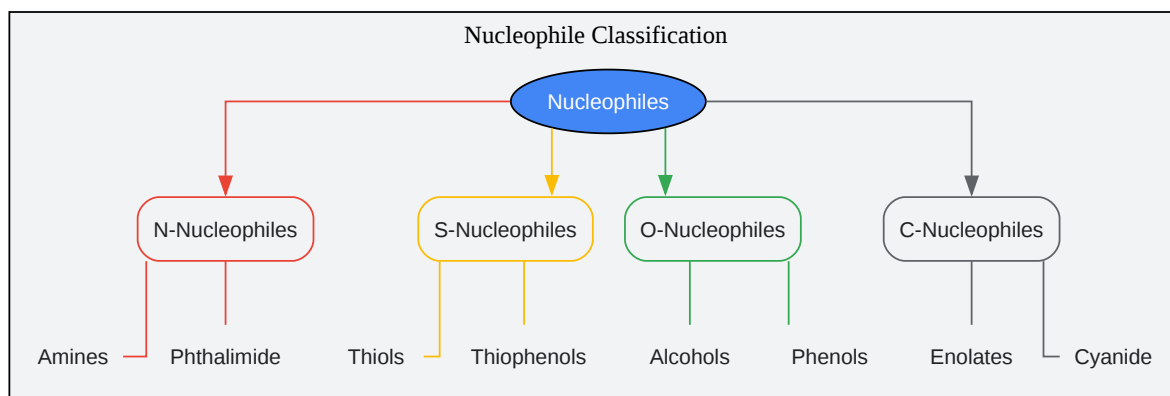
General Reaction Scheme

The primary mode of reaction for **4-bromomethylbenzenesulfonamide** with nucleophiles is a nucleophilic substitution (SN2) reaction at the benzylic carbon, displacing the bromide ion.

General Reaction

4-Bromomethylbenzenesulfonamide + Nucleophile-H -> Product + HBr





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References

- 1. Buy 4-Bromomethylbenzenesulfonamide | 40724-47-8 [smolecule.com]
- 2. Benzenesulfonamides: A Unique Class of Chemokine Receptor Type 4 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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